

LC-MS/MS for simultaneous determination of lopinavir and ritonavir

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Compound of Interest

Compound Name: *Lopinavir/Ritonavir*

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An LC-MS/MS Application Note for the Simultaneous Determination of Lopinavir and Ritonavir

Introduction

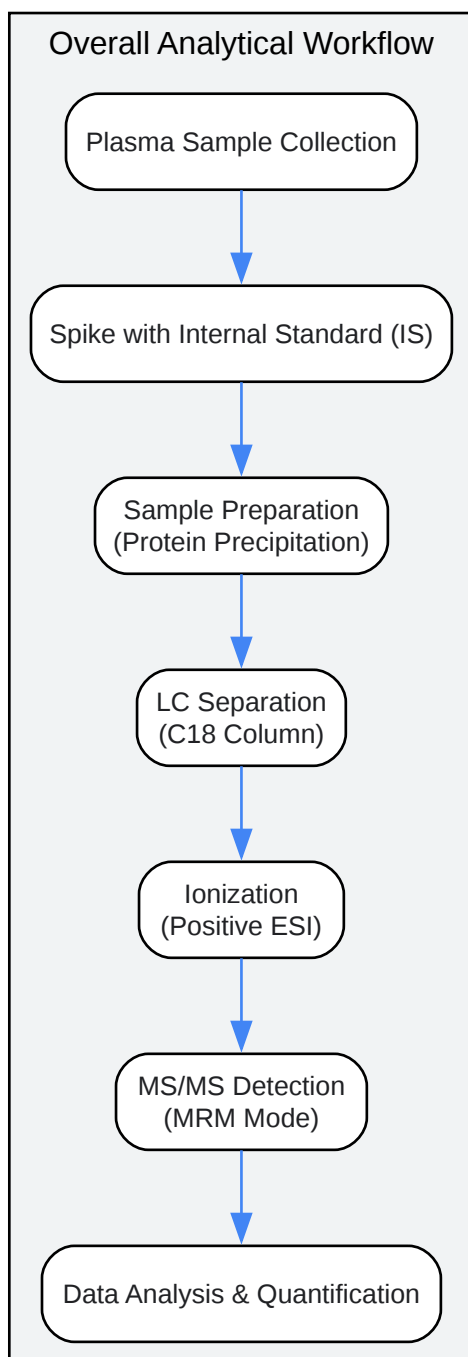
Lopinavir (LPV) and ritonavir (RTV) are protease inhibitors co-administered in a single formulation (e.g., Kaletra) for the treatment of Human Immunodeficiency Virus (HIV) infection. [1] Lopinavir is the primary active antiretroviral agent, while ritonavir acts as a pharmacokinetic enhancer by inhibiting the cytochrome P450 3A4 (CYP3A4) enzyme, which metabolizes lopinavir.[1][2] This inhibition increases the plasma concentration and prolongs the half-life of lopinavir, thereby improving its efficacy.[1]

Therapeutic Drug Monitoring (TDM) is crucial for optimizing treatment outcomes, minimizing toxicity, and managing drug-drug interactions.[1] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful analytical technique that offers high sensitivity, specificity, and speed, making it the gold standard for quantifying lopinavir and ritonavir in biological matrices such as human plasma.[3][4]

This application note details a robust and validated LC-MS/MS method for the simultaneous determination of lopinavir and ritonavir in human plasma. The protocol covers sample preparation, chromatographic separation, and mass spectrometric conditions, and includes performance data demonstrating its suitability for clinical research and routine TDM.

Principle of the Method

The analytical method involves the extraction of lopinavir, ritonavir, and an internal standard (IS) from human plasma via protein precipitation or liquid-liquid extraction.^{[5][6]} Following extraction, the analytes are separated using reverse-phase high-performance liquid chromatography (HPLC). A tandem mass spectrometer operating with an electrospray ionization (ESI) source in the positive ion mode is used for detection and quantification.^{[6][7]} Quantification is performed using Multiple Reaction Monitoring (MRM), which enhances selectivity by monitoring specific precursor-to-product ion transitions for each analyte and the internal standard.^{[6][8]}



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Caption: High-level experimental workflow.

Materials and Methods

Apparatus and Software

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an ESI source[1]
- Analytical column: Agilent ZORBAX Eclipse XDB-C18 or equivalent (e.g., Acquity BEH C18) [4][6]
- Data acquisition and processing software (e.g., MassLynx)[4]

Chemicals and Reagents

- Lopinavir and Ritonavir reference standards[4]
- Internal Standard (IS), e.g., Telmisartan or a deuterated analog like Lopinavir-d8[1][6]
- Methanol (HPLC Grade)[4]
- Acetonitrile (HPLC Grade)[4]
- Formic Acid (Analytical Grade)[4]
- Water (HPLC Grade)[4]
- Human plasma (drug-free) for calibration and quality control standards

Experimental Protocols

Preparation of Stock and Standard Solutions

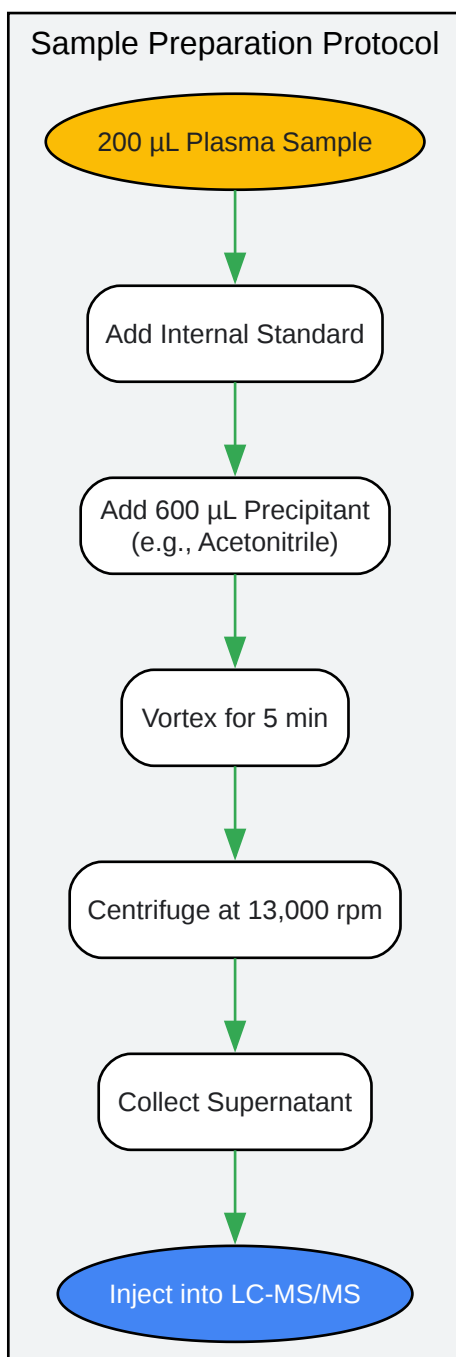
- Stock Solutions (1 mg/mL): Accurately weigh ~10 mg each of lopinavir, ritonavir, and the internal standard into separate 10 mL volumetric flasks. Dissolve in methanol and bring to volume to achieve a final concentration of 1 mg/mL for each.[1][4] These stocks can be stored at -20°C.[8]
- Working Standard Solutions: Prepare intermediate stock solutions by diluting the primary stocks. Further dilute these with a methanol/water (50:50, v/v) mixture to create a series of working standard solutions for the calibration curve.[4][7]

- Internal Standard Working Solution: Dilute the IS stock solution with methanol to a final concentration appropriate for spiking into all samples (e.g., 20 µg/mL).[\[1\]](#)

Sample Preparation (Protein Precipitation)

This protocol is based on a common and effective method for plasma sample cleanup.[\[5\]](#)[\[7\]](#)

- Pipette 200 µL of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Add a specified volume of the Internal Standard working solution.
- Add 600 µL of a precipitating agent, such as 0.3 M zinc sulfate in a water/methanol (30:70, v/v) solution or acetonitrile.[\[5\]](#)[\[7\]](#)
- Vortex the mixture for 5 minutes to ensure complete protein precipitation.[\[7\]](#)
- Centrifuge at high speed (e.g., 13,000 rpm) for 3-5 minutes.[\[7\]](#)
- Carefully transfer the clear supernatant to an autosampler vial for LC-MS/MS analysis.



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Caption: Protein precipitation workflow.

LC-MS/MS Conditions

The following tables summarize the instrumental conditions for chromatographic separation and mass spectrometric detection, compiled from multiple validated methods.

Table 1: Liquid Chromatography Conditions

Parameter	Setting
Column	Acquity BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent[4]
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water (80:20, v/v)[4][6]
Elution Mode	Isocratic[4]
Flow Rate	0.3 - 0.5 mL/min[4][9]
Injection Volume	5 - 20 μ L[4][7]
Column Temp.	25°C[7]

| Run Time | ~3 - 5 minutes[4][10] |

Table 2: Mass Spectrometry Conditions

Parameter	Setting
Instrument	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)[4][6]
Capillary Voltage	3.0 - 5.4 kV[4][7]
Source Temp.	120°C[4]
Desolvation Temp.	300 - 400°C[4][7]
Detection Mode	Multiple Reaction Monitoring (MRM)[6]

| Collision Gas | Nitrogen or Argon[2] |

Quantitative Data and Method Performance

The performance of the LC-MS/MS method is validated by assessing its linearity, sensitivity, accuracy, precision, and recovery. The data presented below is a synthesis from several

published methods.

Table 3: MRM Transitions and Energies

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Reference
Lopinavir	629.4 / 629.6	447.2 / 155.2	~28	[6] [7] [8]
Ritonavir	721.3 / 721.4	296.1 / 268.2	~25	[6] [7] [8]

| Telmisartan (IS) | 515.2 | 276.2 | - [\[6\]](#) |

Table 4: Method Validation Summary

Parameter	Lopinavir	Ritonavir	Reference
Linearity Range	62.5 - 10,000 ng/mL	12.5 - 2,000 ng/mL	[6]
	10 - 150 ng/mL	10 - 150 ng/mL	[4]
Correlation (r ²)	> 0.998	> 0.999	[4]
LLOQ	1 - 15 pg/mL	1 - 8 pg/mL	[6] [10]
Intra-day Precision (%RSD)	< 15%	< 15%	[6]
Inter-day Precision (%RSD)	< 15%	< 15%	[6]
Accuracy (% Recovery)	102.46 - 110.66%	104.50 - 111.12%	[4]

| Absolute Recovery | > 75% | > 75% [\[6\]](#) |

Conclusion

This application note describes a selective, rapid, and robust LC-MS/MS method for the simultaneous quantification of lopinavir and ritonavir in human plasma. The simple protein

precipitation sample preparation protocol allows for high-throughput analysis.[9] The method demonstrates excellent linearity, sensitivity, accuracy, and precision, meeting the requirements for bioanalytical method validation.[4][6] This validated assay is well-suited for therapeutic drug monitoring and clinical pharmacokinetic studies, aiding in the optimization of HIV treatment regimens.

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